

An In-depth Technical Guide to the Physical Properties of Octafluorotoluene

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Compound of Interest

Compound Name: Octafluorotoluene

Cat. No.: B1221213

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Octafluorotoluene, also known as perfluorotoluene, is a fully fluorinated aromatic compound with the chemical formula C_7F_8 . Its unique physical and chemical properties, stemming from the high electronegativity of fluorine atoms and the strength of the carbon-fluorine bond, make it a valuable material in various scientific and industrial applications. This guide provides a comprehensive overview of the physical properties of **octafluorotoluene**, intended for researchers, scientists, and professionals in drug development who may utilize this compound as a solvent, reagent, or reference standard.

Physical Properties

The physical characteristics of **octafluorotoluene** are well-documented across various chemical suppliers and databases. A summary of these key properties is presented in the table below for easy reference and comparison.

Physical Property	Value	Source(s)
Molecular Formula	C ₇ F ₈	[1] [2] [3]
Molecular Weight	236.06 g/mol	[1] [2] [3]
Appearance	Colorless liquid	[2]
Density	1.666 g/mL at 25 °C	[4] [5] [6]
1.68 g/mL	[2]	
Boiling Point	104 °C	[2] [4] [5] [6]
101-103 °C	[7]	
Melting Point	-66 °C	[2]
-65.6 °C	[5] [6] [7]	
Refractive Index	1.368 (n ₂₀ /D)	[4] [5]
1.37 (n ₂₀ D)	[2]	
Vapor Pressure	29.0 mmHg	[1]
26 mmHg	[8]	
Flash Point	20 °C (68 °F) - closed cup	[9]

Experimental Protocols

While specific experimental procedures for the original determination of **octafluorotoluene**'s physical properties are not readily available in the public domain, the following are generalized, standard laboratory protocols for measuring the key physical properties of a liquid organic compound such as **octafluorotoluene**.

Determination of Density

The density of a liquid can be determined using a pycnometer or a digital density meter.

- Pycnometer Method:

- The pycnometer, a glass flask with a close-fitting ground glass stopper with a capillary tube through it, is first cleaned, dried, and weighed empty (m_1).
- It is then filled with distilled water of a known temperature and weighed again (m_2). The volume of the pycnometer can be calculated using the known density of water at that temperature.
- The pycnometer is emptied, dried, and then filled with **octafluorotoluene** at the same temperature and weighed (m_3).
- The density of **octafluorotoluene** (ρ) is then calculated using the formula: $\rho = (m_3 - m_1) / ((m_2 - m_1)/\rho_{\text{water}})$

Determination of Boiling Point

The boiling point is determined by distillation or using a micro-boiling point apparatus.

- Distillation Method:

- A small volume of **octafluorotoluene** is placed in a distillation flask with a few boiling chips.
- The flask is fitted with a condenser and a thermometer, with the thermometer bulb positioned just below the side arm of the distillation flask.
- The flask is gently heated. The temperature is recorded when the liquid is boiling and a stable ring of condensate is observed on the thermometer bulb. This temperature is the boiling point.

Determination of Refractive Index

The refractive index is measured using a refractometer, typically an Abbé refractometer.

- Abbé Refractometer Method:

- The prism of the refractometer is cleaned with a suitable solvent (e.g., acetone or ethanol) and allowed to dry.

- A few drops of **octafluorotoluene** are placed on the prism surface.
- The prism is closed and the light source is adjusted.
- The user looks through the eyepiece and adjusts the knob until the field of view is divided into a light and a dark section. The dividing line is brought into sharp focus and aligned with the crosshairs.
- The refractive index is then read from the instrument's scale. The temperature should also be recorded as the refractive index is temperature-dependent.

Determination of Vapor Pressure

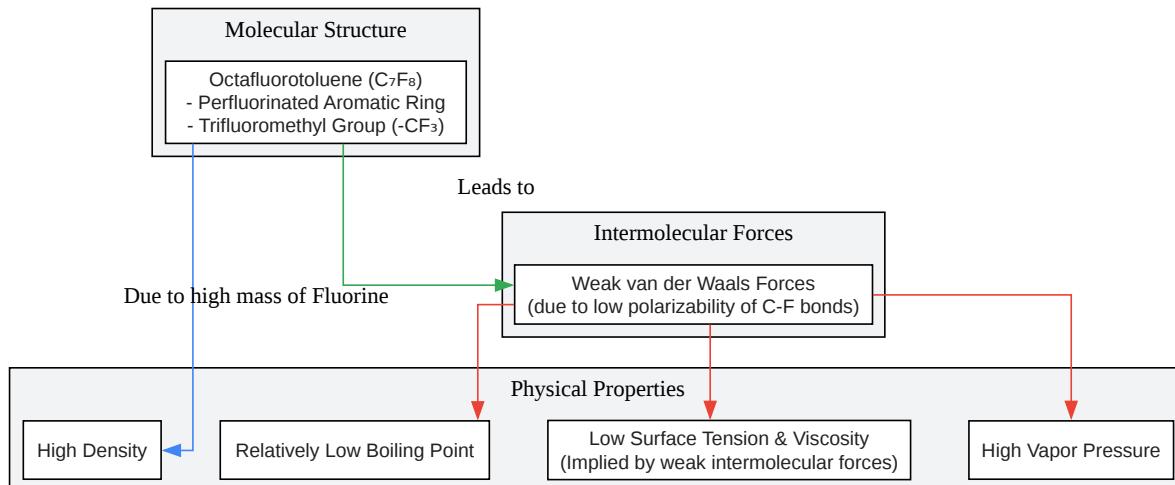
Vapor pressure can be determined by various methods, including the Knudsen effusion method, which is suitable for compounds with low volatility.

- Knudsen Effusion Method:

- A sample of **octafluorotoluene** is placed in a Knudsen cell, which is a small container with a very small orifice.
- The cell is placed in a vacuum chamber and heated to a specific temperature.
- The rate of mass loss of the sample due to effusion of the vapor through the orifice is measured over time.
- The vapor pressure can then be calculated using the Hertz-Knudsen equation, which relates the rate of effusion to the vapor pressure, temperature, and molecular weight of the substance.

Structure-Property Relationship

The physical properties of **octafluorotoluene** are a direct consequence of its molecular structure. The presence of eight highly electronegative fluorine atoms significantly influences its intermolecular forces and overall characteristics.



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